

Application of Split-Pool Combinatorial Barcoding in Single-Cell RNA Sequencing

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Compound of Interest

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Split-pool combinatorial barcoding, a technology commercialized by Parse Biosciences as Evercode™, has emerged as a powerful and scalable method for single-cell RNA sequencing (scRNA-seq). This approach circumvents the need for microfluidic devices to isolate individual cells, instead utilizing the cells themselves as compartments for barcoding reactions. Through successive rounds of splitting a pool of cells into different wells of a microplate, each containing a unique barcode, a distinct combination of barcodes is introduced into the transcripts of each cell. This combinatorial indexing strategy allows for the profiling of hundreds of thousands to millions of cells in a single experiment, making it a highly effective tool for large-scale studies in developmental biology, oncology, immunology, and drug discovery.^{[1][2]}

The key advantages of this technology include its exceptional scalability, compatibility with fixed cells and nuclei which allows for sample storage and batching, and a reduced rate of multiplets compared to some other methods.^[1] This document provides detailed application notes,

experimental protocols, and data analysis guidelines for the implementation of split-pool combinatorial barcoding in scRNA-seq workflows.

Key Applications in Research and Drug Development

Split-pool combinatorial barcoding technology is particularly well-suited for a range of applications where high-throughput single-cell transcriptomic analysis is crucial:

- **Large-Scale Cell Atlasing:** The ability to profile millions of cells enables the creation of comprehensive cell atlases of complex tissues and entire organisms, providing invaluable references for understanding cellular diversity and function.
- **Drug Discovery and Development:** This technology is instrumental in various stages of drug development.^[3] It can be used for target identification and validation by dissecting the cell-type-specific responses to drug candidates.^[3] High-throughput screening of compound libraries on diverse cell populations can elucidate mechanisms of action and identify potential off-target effects.^[3]
- **Oncology Research:** Researchers can unravel the intricate heterogeneity of tumors, identify rare cancer stem cell populations, and characterize the tumor microenvironment. This detailed understanding can lead to the development of more targeted and effective cancer therapies.
- **Immunology:** The immune system's vast diversity of cell types and states can be comprehensively profiled. This is critical for understanding immune responses in infectious diseases, autoimmune disorders, and cancer immunotherapy.
- **Developmental Biology:** The technology allows for the precise mapping of cellular differentiation trajectories and the identification of key regulatory genes involved in embryonic development and tissue regeneration.

Quantitative Performance Data

The performance of split-pool combinatorial barcoding has been benchmarked against other widely used scRNA-seq technologies. The following tables summarize key quantitative metrics.

Table 1: General Performance Metrics

Metric	Parse Biosciences Evercode™	Notes
Cell Throughput	Up to 5,000,000 cells per experiment	Highly scalable for large experimental designs.
Sample Multiplexing	Up to 384 samples per experiment	Enables robust comparison across multiple conditions and reduces batch effects.
Doublet Rate	Consistently low, e.g., <3.4% for 100,000 cells	The cell itself acts as the reaction vessel, minimizing the formation of multiplets.
Requirement for Specialized Instrument	No	The workflow uses standard laboratory equipment like centrifuges, thermal cyclers, and pipettes. [1]
Sample Compatibility	Fresh, frozen, or fixed cells and nuclei	Fixation allows for sample storage for up to 6 months, providing experimental flexibility. [1]

Table 2: Comparative Analysis with Droplet-Based Method (10x Genomics Chromium™)

Metric	Parse Biosciences Evercode™	10x Genomics Chromium™	Key Findings
Gene Detection	Higher, detects more unique genes	Lower	Parse's method, which includes random hexamer priming, leads to broader gene detection, including lowly expressed genes.
UMI Counts per Cell	Comparable	Comparable	Both methods yield a similar number of Unique Molecular Identifiers (UMIs) per cell at equivalent sequencing depths.
Proportion of Intronic Reads	Higher	Lower	The use of random hexamers in addition to oligo-dT primers by Parse results in a higher proportion of reads mapping to intronic regions.
Sensitivity for Rare Cell Types	High	High	Parse's higher gene detection sensitivity can aid in the identification of rare cell populations.

Technical Variability	Higher in some studies	Lower in some studies	Some studies have reported higher technical variability between replicates for the Parse method compared to 10x Genomics.
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Experimental Protocols

The experimental workflow for split-pool combinatorial barcoding can be divided into three main stages: sample preparation (fixation), cellular barcoding and library preparation, and sequencing.

Protocol 1: Cell and Nuclei Fixation

Proper fixation is critical for preserving cellular integrity and RNA quality. It is mandatory to use the fixation kits provided by Parse Biosciences for compatibility with the downstream workflow.

Materials:

- Parse Biosciences Evercode™ Cell Fixation or Nuclei Fixation Kit
- Single-cell or single-nuclei suspension
- Phosphate-Buffered Saline (PBS)
- Bovine Serum Albumin (BSA)
- Swinging bucket centrifuge
- 40 µm cell strainer

Procedure:

- Prepare a high-quality single-cell suspension: Start with a cell suspension with >70% viability and minimal aggregation.[\[4\]](#)

- **Cell Counting:** Accurately count the cells or nuclei. An input of at least 100,000 cells/nuclei is recommended.[4]
- **Washing:** Wash the cells with cold PBS containing BSA to remove any media components. Centrifuge at a low speed to pellet the cells.
- **Fixation:** Resuspend the cell pellet in the provided Fixation Solution. The fixation process is rapid and should be performed on ice.
- **Permeabilization:** After fixation, permeabilize the cells using the provided Permeabilization Solution. This step allows the barcoding reagents to enter the cells.
- **Final Wash and Resuspension:** Wash the fixed and permeabilized cells and resuspend them in the Resuspension Buffer.
- **Storage:** The fixed cells/nuclei can be stored at -80°C for up to 6 months.

Protocol 2: Cellular Barcoding and Library Preparation (Evercode™ WT v2 Workflow)

This protocol involves four rounds of barcoding to uniquely label the transcripts within each cell.

Materials:

- Parse Biosciences Evercode™ WT Kit
- Fixed and permeabilized cell/nuclei suspension
- Thermal cycler
- Multichannel pipettes
- 96-well plates

Procedure:

- **Thawing and Counting:** Thaw the fixed cells/nuclei and perform a post-thaw count to determine the loading volume for the first barcoding round.

- Round 1: Reverse Transcription and First Barcoding:
 - Distribute the cell suspension into the wells of the Round 1 Plate. Each well contains a unique barcoded oligo-dT and random hexamer primers.
 - Perform in-cell reverse transcription using a thermal cycler. This step synthesizes barcoded cDNA from the cellular mRNA.[\[1\]](#)[\[5\]](#)
- Pooling: After reverse transcription, pool the cells from all wells of the Round 1 Plate.
- Round 2: Ligation and Second Barcoding:
 - Distribute the pooled cells into the wells of the Round 2 Plate.
 - Perform an in-cell ligation reaction to attach the second set of well-specific barcodes to the cDNA.[\[1\]](#)[\[5\]](#)
- Pooling: Pool the cells from the Round 2 Plate.
- Round 3: Ligation and Third Barcoding:
 - Distribute the pooled cells into the wells of the Round 3 Plate.
 - Perform a second in-cell ligation to add the third set of well-specific barcodes.[\[1\]](#)[\[5\]](#)
- Pooling and Sublibrary Generation:
 - Pool the cells from the Round 3 Plate.
 - The pooled cells are then split into sublibraries. A fourth barcode is added during the final PCR amplification step, which also prepares the sequencing libraries.[\[2\]](#)
- Library Preparation: The final steps involve template switching, cDNA amplification, and library construction to generate Illumina-compatible sequencing libraries.[\[5\]](#)

Data Analysis Protocol

The analysis of split-pool combinatorial barcoding data involves initial processing of the raw sequencing reads to generate a cell-by-gene count matrix, followed by downstream analysis using tools like Seurat or the cloud-based Trailmaker™ platform provided by Parse Biosciences.

Step 1: Raw Data Processing (FASTQ to Count Matrix)

The raw sequencing data (FASTQ files) needs to be processed to identify the four barcodes for each transcript and assign them to their cell of origin. Parse Biosciences provides a command-line pipeline for this purpose.

General Workflow:

- **Demultiplexing:** If multiple sublibraries were sequenced, they are first demultiplexed based on the Illumina indices.
- **Barcode and UMI Extraction:** The four combinatorial barcodes and the UMI are extracted from the sequencing reads.
- **Alignment:** The cDNA reads are aligned to a reference genome.
- **Gene Counting:** The aligned reads are used to generate a digital gene expression (DGE) matrix, where each row represents a gene and each column represents a cell, and the values are the UMI counts.

Step 2: Downstream Analysis with Seurat

The generated DGE matrix can be analyzed using the popular R package Seurat.

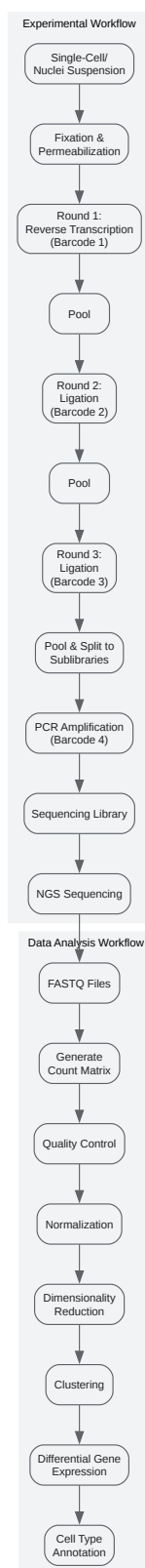
Example Seurat Workflow:

- **Load Data:**
- **Quality Control:**
- **Normalization:**
- **Feature Selection:**

- Scaling and Dimensionality Reduction:
- Clustering:
- Visualization:
- Differential Gene Expression:

Visualizations

Experimental and Data Analysis Workflows

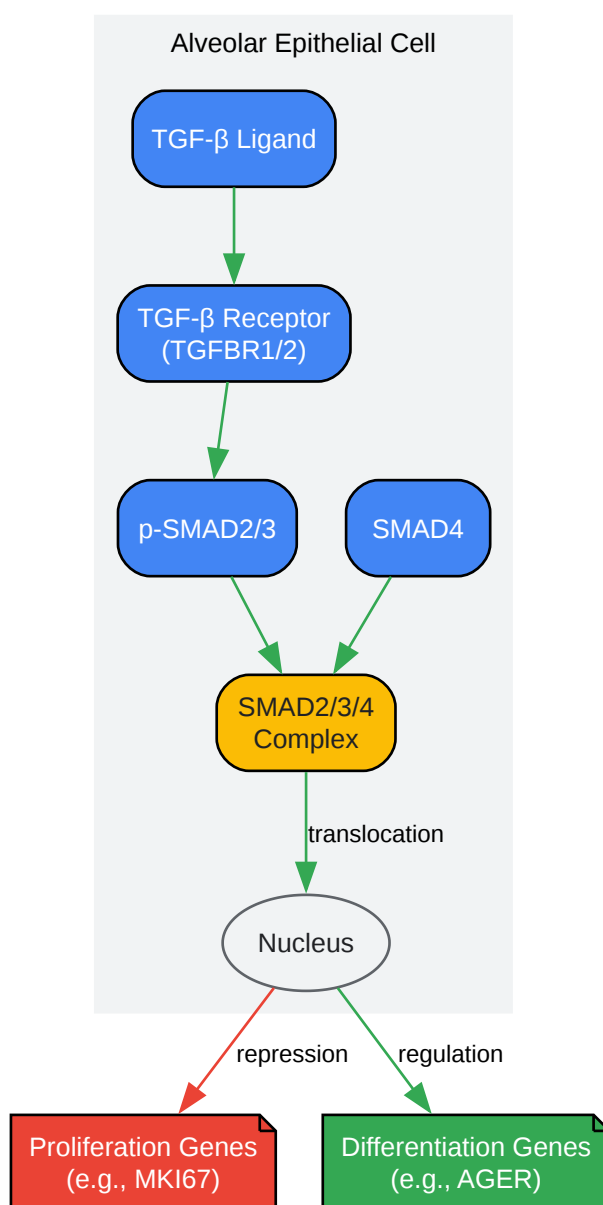


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Overview of the experimental and data analysis workflows.

Signaling Pathway Example: TGF- β Signaling in Lung Regeneration

Single-cell RNA sequencing can be used to dissect the role of signaling pathways in complex biological processes. For example, in the context of lung injury and regeneration, scRNA-seq can identify subpopulations of alveolar epithelial type 2 (AEC2) cells and reveal the dynamic regulation of the TGF- β signaling pathway.[6]

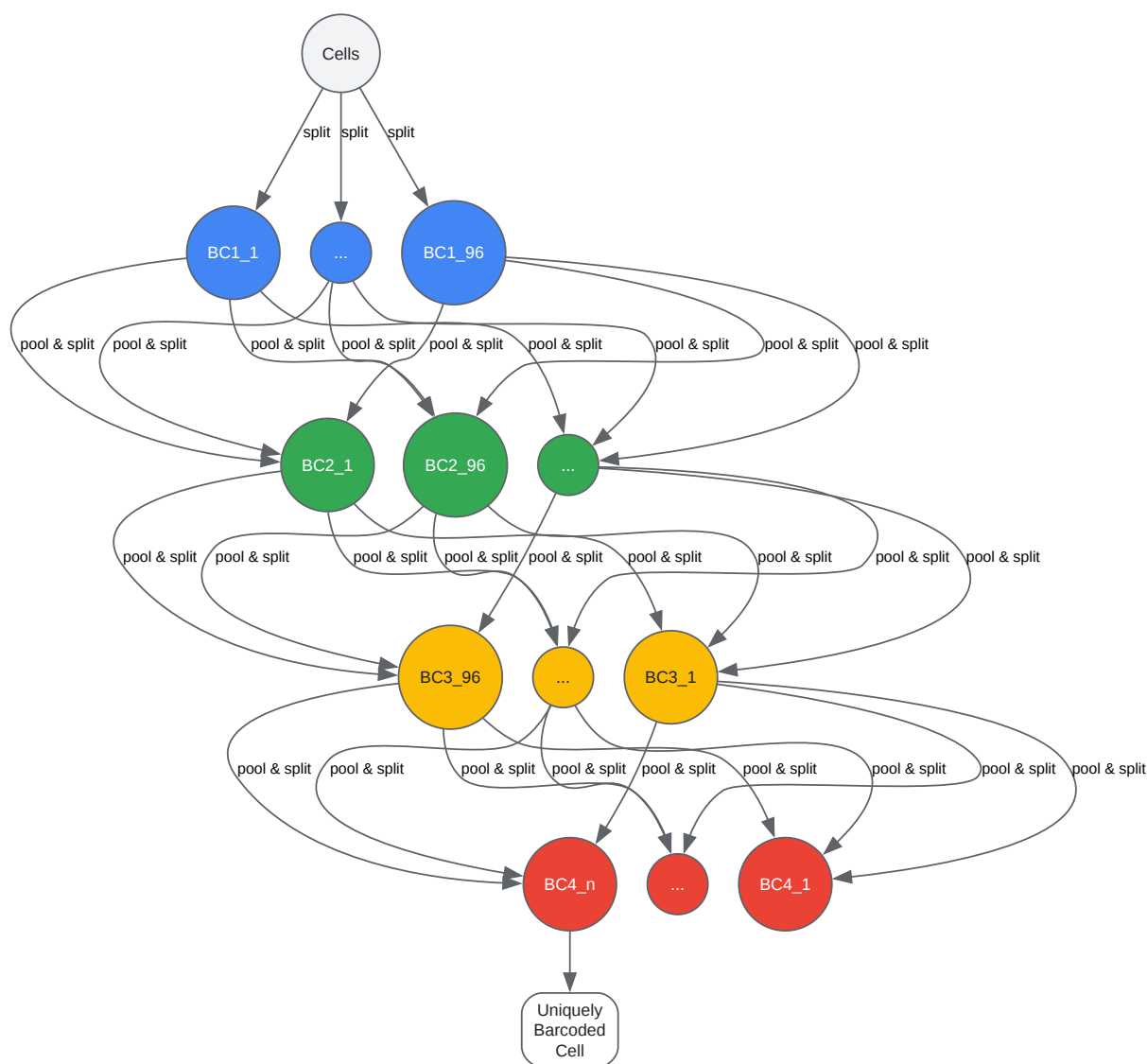


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Simplified TGF- β signaling pathway in alveolar epithelial cells.

Logical Relationship: Combinatorial Barcoding

The power of split-pool combinatorial barcoding lies in the exponential increase in unique barcode combinations with each round of barcoding.



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Principle of split-pool combinatorial barcoding.

Conclusion

Split-pool combinatorial barcoding, as implemented in the Parse Biosciences Evercode™ platform, offers a highly scalable, flexible, and instrument-free solution for single-cell RNA sequencing. Its compatibility with fixed samples and high throughput capabilities make it an ideal choice for large-scale research projects, particularly in the fields of drug discovery, oncology, and immunology. By following the detailed protocols and data analysis workflows outlined in these application notes, researchers can effectively leverage this technology to gain unprecedented insights into the complexity of biological systems at the single-cell level.

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